

# Isonox structure-activity relationship

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## Compound of Interest

Compound Name: Isonox

Cat. No.: B1238518

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## References

- 1. Isonox | C47H53ClN4O12 | CID 6435941 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mechanism of action of inosine dialdehyde (NSC 118994) in the inhibition of proliferation of tumor cells in culture - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Synthesis of some new isoxazole compounds and their biological tyrosinase and antioxidant activities - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Discovery and structure–activity relationship study of novel isoxazole-based small molecules targeting Zika virus infections - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Bicyclic Isoxazoline Derivatives: Synthesis and Evaluation of Biological Activity - PMC [pmc.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. zjms.hmu.edu.krd [zjms.hmu.edu.krd]
- 8. Bicyclic Isoxazoline Derivatives: Synthesis and Evaluation of Biological Activity - PubMed [pubmed.ncbi.nlm.nih.gov]
- 9. Synthesis, Identification, and Structure-Activity Relationship Analysis of GATA4 and NKX2-5 Protein-Protein Interaction Modulators - PubMed [pubmed.ncbi.nlm.nih.gov]
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